

Application Notes and Protocols: The Role of 1H-Azirine in Photochemical Reactions

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Compound of Interest

Compound Name: 1H-azirine

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Introduction

1H-Azirines are highly reactive, antiaromatic three-membered nitrogen-containing heterocycles.[1][2] Due to their inherent instability, they typically exist as transient intermediates in chemical reactions rather than as isolable compounds.[1][3][4] In the realm of photochemistry, **1H-azirines**, and their more stable tautomers, 2H-azirines, play a pivotal role as precursors to nitrile ylides, which are versatile 1,3-dipoles.[5][6][7] The photochemical generation of these species opens up a wide array of synthetic possibilities for the construction of complex nitrogen-containing molecules, which are of significant interest in medicinal chemistry and drug development.

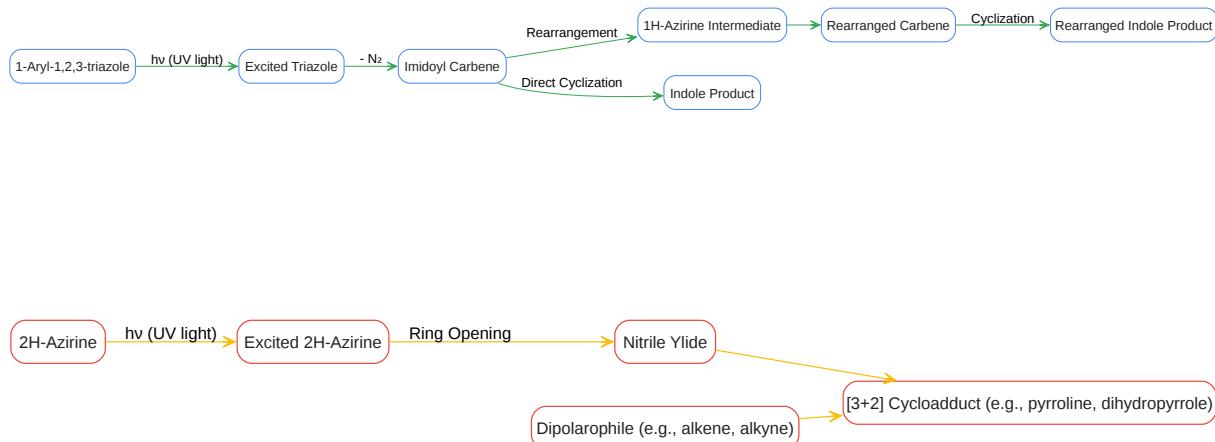
This document provides an overview of the key photochemical reactions involving **1H-azirines**, with a focus on their generation from 1,2,3-triazoles and the subsequent formation of nitrile ylides from 2H-azirines. Detailed experimental protocols and quantitative data are presented to aid researchers in the practical application of these powerful photochemical methods.

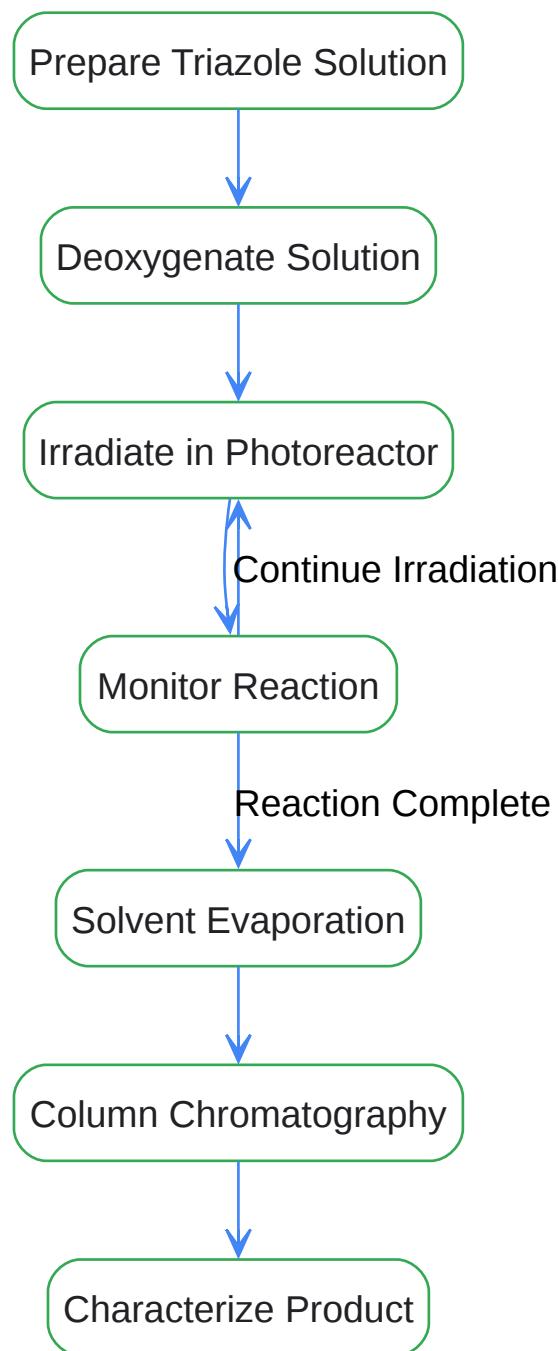
Key Photochemical Reactions Involving Azirines

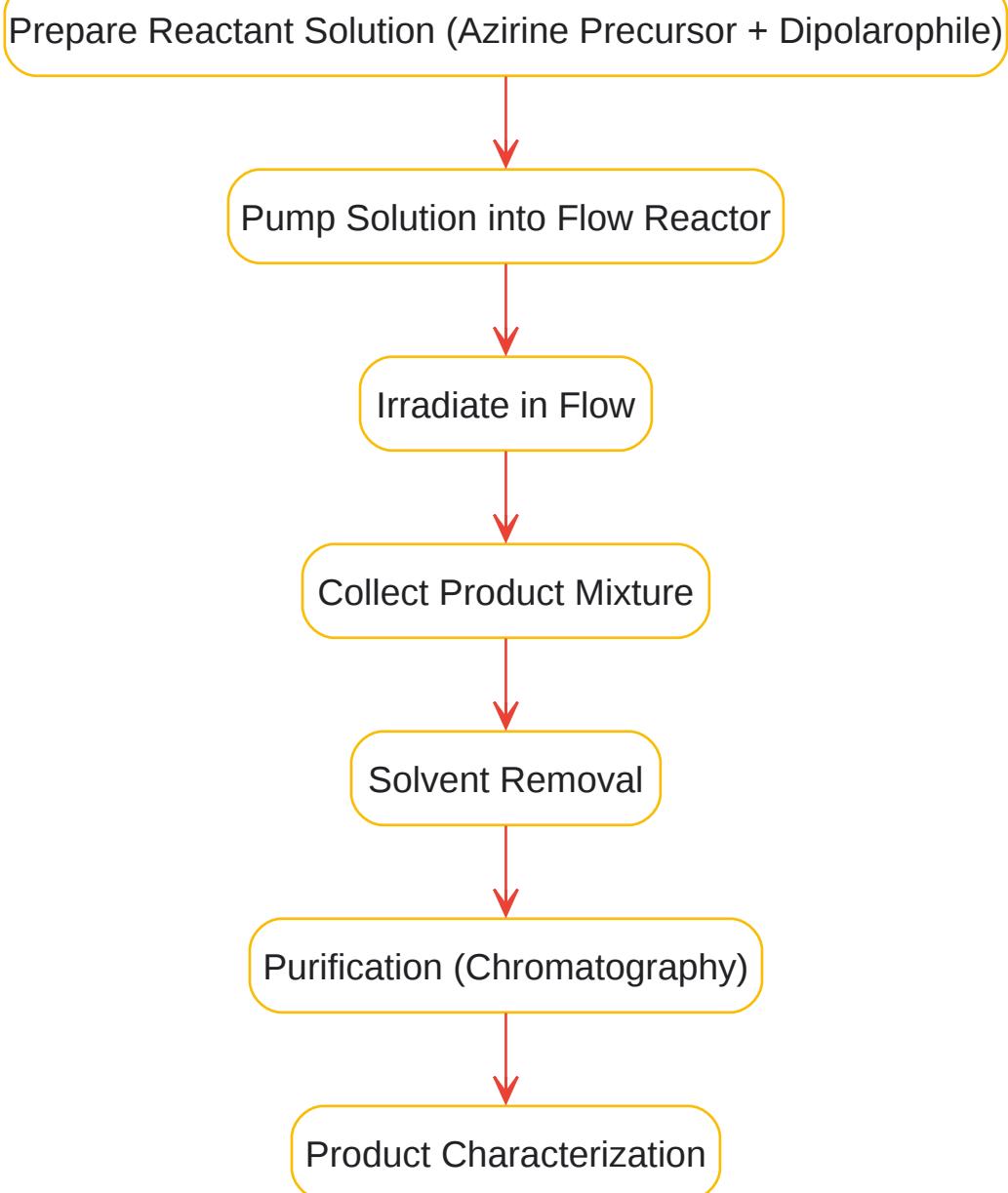
Formation of 1H-Azirine from Photolysis of 1-Aryl-1,2,3-Triazoles

The photolysis of 1-aryl-1,2,3-triazoles is a key method for generating a carbene intermediate, which can then rearrange to form a transient **1H-azirine**. This intermediate is typically not detected directly but is inferred from the formation of "rearranged" indole products.[5][8][9] The reaction proceeds via the extrusion of molecular nitrogen upon UV irradiation.

The overall transformation is the conversion of a 1-aryl-1,2,3-triazole to an indole, with the intermediacy of a **1H-azirine** accounting for the observed product distribution, particularly when electron-withdrawing groups are present on the triazole ring.[9]





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